

dealing with skin and eye irritation from Di-n-octyltin oxide exposure

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Compound of Interest

Compound Name: *Di-n-octyltin oxide*

Cat. No.: *B1347045*

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Technical Support Center: Di-n-octyltin oxide

This center provides guidance for researchers, scientists, and drug development professionals on managing skin and eye irritation resulting from exposure to **Di-n-octyltin oxide**.

Troubleshooting Guides

This section offers solutions to specific issues that may arise during experiments involving **Di-n-octyltin oxide**.

Scenario 1: Accidental Skin Contact

- Question: What are the immediate steps if **Di-n-octyltin oxide** powder or solution comes into contact with my skin?
- Answer:
 - Immediately remove any contaminated clothing, including gloves.[\[1\]](#)[\[2\]](#)
 - Wash the affected skin area thoroughly with soap and plenty of water.[\[3\]](#)[\[4\]](#)
 - If skin irritation, redness, or a rash develops, seek medical advice.[\[2\]](#)
 - For severe irritation, application of corticosteroid creams may be effective, and if blisters form, they might require abrasion to promote healing; this should be done under medical

supervision.[3]

Scenario 2: Accidental Eye Contact

- Question: What is the correct procedure if **Di-n-octyltin oxide** gets into my eyes?
- Answer:
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids apart.[1][3]
 - If you are wearing contact lenses, remove them if it is safe to do so and continue rinsing. [1][3]
 - Seek prompt medical attention.[3]

Scenario 3: Minor Spill in the Laboratory

- Question: How should I handle a small spill of **Di-n-octyltin oxide** powder in the lab?
- Answer:
 - Ensure proper personal protective equipment (PPE) is worn before cleaning the spill.[2]
 - Prevent the powder from becoming airborne.[2]
 - Carefully sweep or shovel the spilled material into a suitable, labeled container for disposal.[3]
 - Decontaminate the area with soap and water.
 - For detailed spill cleanup protocols, refer to your institution's specific guidelines.

Frequently Asked Questions (FAQs)

What is the potential for skin irritation from **Di-n-octyltin oxide** exposure?

There is conflicting data regarding the skin irritation potential of **Di-n-octyltin oxide**. Some safety data sheets (SDS) classify it as a skin irritant (Category 2).[4][5] However, an in vitro skin

irritation study conducted according to OECD Test Guideline 439 on reconstructed human epidermis concluded that the chemical was not irritating.[6] It is prudent to handle **Di-n-octyltin oxide** as a potential skin irritant and take appropriate precautions. Organotins, as a class of compounds, can be absorbed through the skin.[3]

What are the potential eye effects of **Di-n-octyltin oxide** exposure?

Similar to skin irritation, there are differing classifications for eye irritation. Some sources classify it as causing serious eye irritation (Category 2).[4][5] An in vivo study in rabbits following OECD Guideline 405 showed mild, reversible eye irritation that resolved within five days.[7] Conversely, an in vitro study suggested it is not an eye irritant.[6] Given the potential for irritation, direct eye contact should be avoided.

What are the recommended personal protective equipment (PPE) when handling **Di-n-octyltin oxide**?

To minimize the risk of skin and eye irritation, the following PPE is recommended:

PPE Category	Recommended Equipment	Source(s)
Hand Protection	Neoprene or nitrile rubber gloves.	[3]
Eye Protection	Chemical safety goggles. Contact lenses should not be worn.	[3]
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat.	[2][3]
Respiratory Protection	If there is a risk of inhaling dust, a NIOSH-certified dust and mist respirator is recommended.	[3]

What should I do if I inhale **Di-n-octyltin oxide** dust?

If you inhale the dust, move to an area with fresh air. If you feel unwell or experience respiratory irritation, seek medical advice.^[2]^[3]

Experimental Protocols

OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method

This test assesses the potential of a chemical to cause skin irritation by measuring its cytotoxic effect on a reconstructed human epidermis model.

- Test System: A three-dimensional human epidermis model with a functional stratum corneum.
- Procedure:
 - A small amount of the test chemical (**Di-n-octyltin oxide**) is applied topically to the epidermis model.
 - The tissue is exposed to the chemical for a defined period (e.g., 15 minutes).
 - After exposure, the chemical is rinsed off.
 - The viability of the skin cells is measured using a cell viability assay (e.g., MTT assay).
- Interpretation: If the cell viability is below a certain threshold (typically 50%), the chemical is classified as a skin irritant. In the case of **Di-n-octyltin oxide**, the relative mean viability was 66.7%, leading to the conclusion that it was not irritating in this assay.^[6]

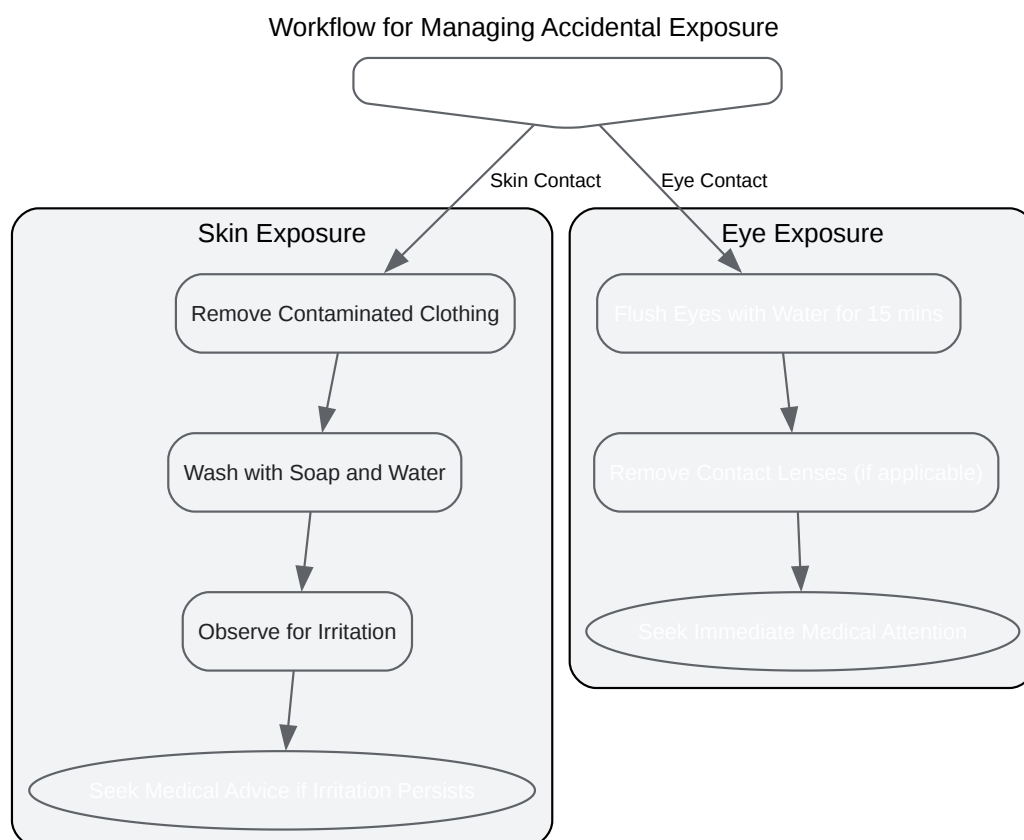
OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This in vivo test evaluates the potential of a substance to cause eye irritation or damage in a rabbit model.

- Test Animal: Albino rabbits are typically used.
- Procedure:

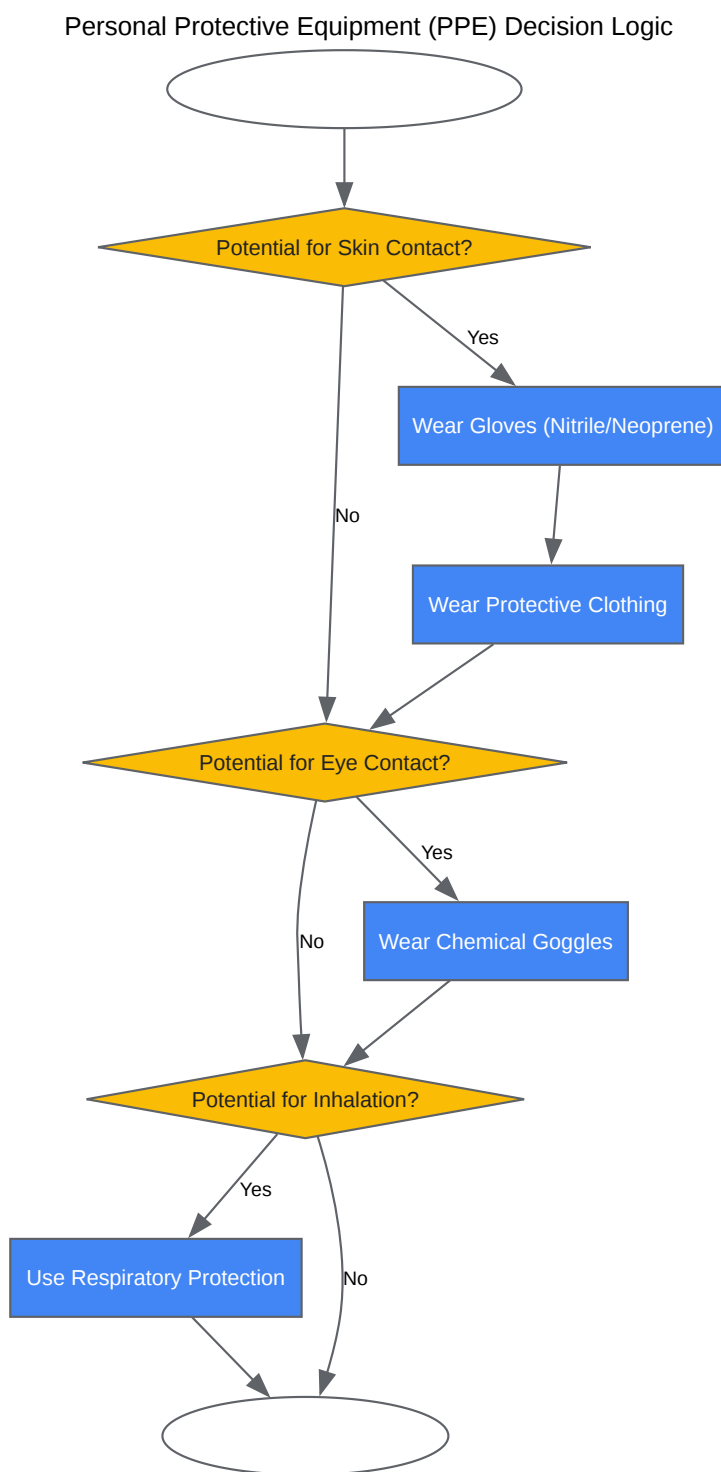
- A single dose of the test substance is applied to the conjunctival sac of one eye of the rabbit. The other eye serves as a control.
- The eyes are examined for signs of irritation (redness, swelling, discharge, corneal opacity) at specific intervals (1, 24, 48, and 72 hours) after application.
- Interpretation: The severity and reversibility of the observed eye lesions determine the irritation classification. For a related organotin compound, reversible hyperaemic blood vessels and swelling of the lids were observed, which resolved within 5 days.[7]

Visualizations



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Caption: Immediate first aid workflow for skin and eye exposure.



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Caption: Decision tree for selecting appropriate PPE.

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